

# An In-depth Technical Guide to 5-Isocyanatoindan: Structure, Properties, and Synthetic Applications

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## Compound of Interest

**Compound Name:** 5-isocyanato-2,3-dihydro-1H-indene

**Cat. No.:** B043990

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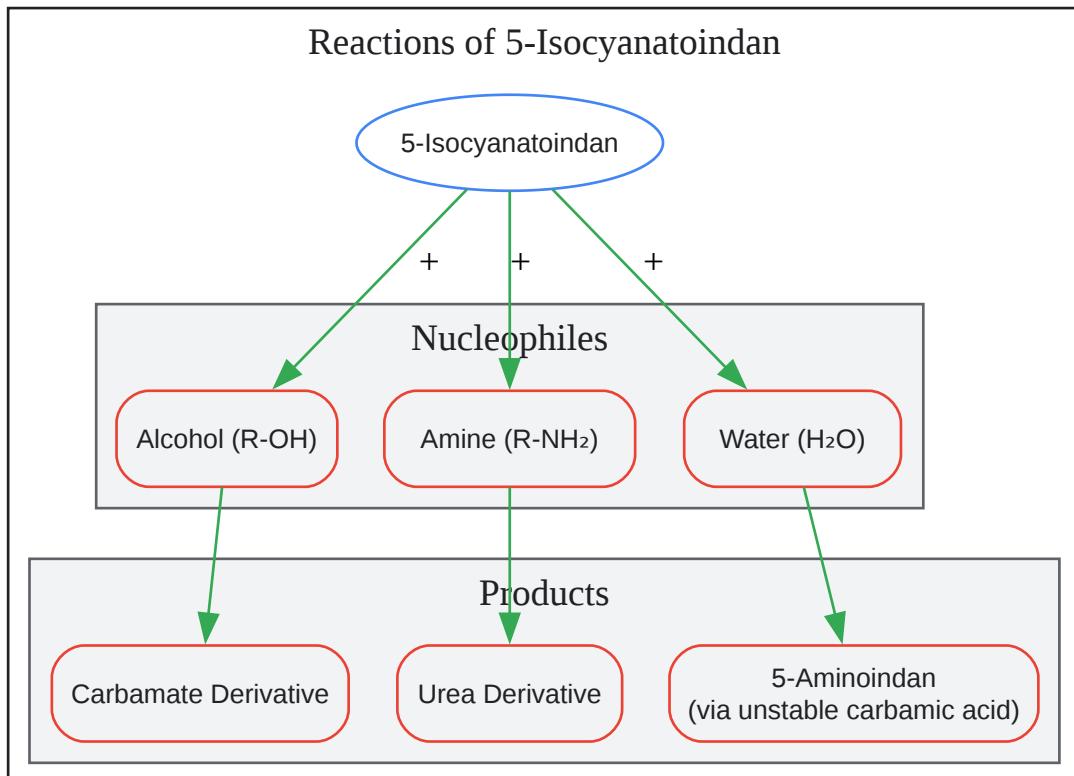
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 5-isocyanatoindan, a bifunctional molecule incorporating a reactive isocyanate group on an indan scaffold. While specific experimental data for this compound is limited in publicly available literature, this document extrapolates its properties and reactivity based on the well-established chemistry of aryl isocyanates. It is intended to serve as a valuable resource for researchers interested in utilizing this and similar compounds in organic synthesis and drug discovery.

## Molecular Structure and Properties

5-Isocyanatoindan, also known as **5-isocyanato-2,3-dihydro-1H-indene**, possesses the chemical formula C<sub>10</sub>H<sub>9</sub>NO. The structure consists of an indan core, a fused bicyclic system of benzene and cyclopentane, with an isocyanate (-N=C=O) group substituted at the 5-position of the aromatic ring.

Molecular Structure:



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